

Advanced Materials & Solid-State Applications of 5-Bromo-2-chlorocinnamic Acid

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Compound of Interest

Compound Name: 5-Bromo-2-chlorocinnamic acid

CAS No.: 1262013-10-4

Cat. No.: B3039681

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Document Type: Application Note & Technical Protocol Subject: **5-Bromo-2-chlorocinnamic Acid** (5-BCCA) CAS: 21739-92-4 (Related isomer reference) / 1233055-24-7 (4-Br isomer reference for comparison) Target Audience: Materials Scientists, Crystal Engineers, Pharmaceutical Solid-State Chemists

Executive Summary

5-Bromo-2-chlorocinnamic acid (5-BCCA) represents a specialized class of halogenated aromatic building blocks with significant potential in crystal engineering, photomechanical materials, and pharmaceutical co-crystallization. Unlike simple cinnamic acid derivatives, the specific substitution pattern of 5-BCCA offers a unique duality:

- The 5-Bromo substituent: Acts as a strong π -hole donor for directional Halogen Bonding (XB), enabling supramolecular assembly.
- The 2-Chloro substituent: Provides steric bulk ortho to the alkene, influencing the molecular conformation and packing efficiency (often enforcing non-planar geometries that modulate photoreactivity).

This guide details the protocols for utilizing 5-BCCA in the synthesis of photo-responsive polymers and the engineering of pharmaceutical solid forms.

Material Profile & Chemical Logic

Property	Specification / Characteristic
Chemical Formula	
Molecular Weight	~261.50 g/mol
Key Functional Groups	Carboxylic Acid (H-bond donor/acceptor), Alkene (Photoreactive center), Aryl Bromide (XB donor), Aryl Chloride (Steric/XB modulator).
Solid-State Reactivity	[2+2] Photocycloaddition (Topochemical Control).
Solubility	Soluble in DMSO, MeOH, EtOH; Sparingly soluble in water.

The "Halogen-Bonding" Advantage: Standard hydrogen bonding (HB) is often non-directional or competitive with solvation. The 5-Br atom in 5-BCCA allows for orthogonal self-assembly via

interactions, which are highly directional (

). This makes 5-BCCA an excellent candidate for designing co-crystals with tunable mechanical properties (e.g., bending crystals).

Application Note 1: Solid-State Photopolymerization (Smart Materials)

Scientific Rationale

Cinnamic acid derivatives undergo [2+2] photocycloaddition in the solid state to form cyclobutane dimers (truxinic or truxillic acids).[1] This reaction is governed by Schmidt's Topochemical Rules: the double bonds of adjacent molecules must be parallel and within ~4.2 Å.[2] The 2-Cl/5-Br substitution pattern of 5-BCCA often directs the packing into the

-polymorph (head-to-head), favoring the formation of mirror-symmetric dimers useful in high-performance photopolymers.

Experimental Protocol: Topochemical Dimerization Screening

Objective: Determine the photoreactivity and polymorphic stability of 5-BCCA for use in photo-alignment layers or shape-memory polymers.

Step 1: Polymorph Generation (Crystal Growth)

- Solvent Selection: Prepare saturated solutions of 5-BCCA in three distinct solvent systems to access different polymorphs:
 - System A: Ethanol (Slow evaporation at RT).
 - System B: Acetone/Hexane (1:1 v/v, Vapor diffusion).
 - System C: Toluene (Cooling crystallization from).
- Harvesting: Collect crystals after 24-48 hours. Dry under vacuum at RT for 4 hours.

Step 2: UV Irradiation

- Setup: Place single crystals or ground powder (thin layer) on a quartz slide.
- Light Source: Use a high-pressure Mercury lamp (or 365 nm LED array) with a cutoff filter (nm) to prevent side reactions.
- Exposure: Irradiate samples for intervals of 1, 4, and 12 hours.
 - Control: Keep one sample in the dark.

Step 3: Analysis & Validation

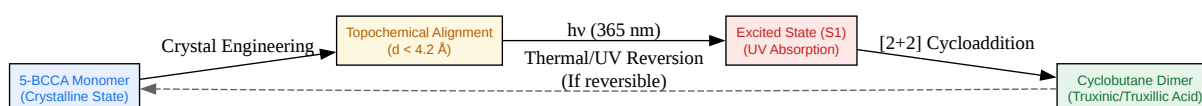
- ¹H-NMR Monitoring: Dissolve irradiated samples in DMSO-
.
 - Signal: Monitor the disappearance of alkene protons (

6.5–8.0 ppm) and the appearance of cyclobutane ring protons (

3.5–4.5 ppm).

- PXRD (Powder X-Ray Diffraction): Compare the diffraction pattern before and after irradiation. A loss of crystallinity often indicates polymerization or amorphization.

Visualizing the Pathway



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Figure 1: The photochemical pathway for 5-BCCA dimerization. Successful application relies on the initial crystal packing (Step 2).

Application Note 2: Halogen-Bonded Supramolecular Assembly

Scientific Rationale

5-BCCA is a "dual-function" tecton. The carboxylic acid group forms strong hydrogen bonds (HB), while the 5-Bromo group acts as a halogen bond (XB) donor. By co-crystallizing 5-BCCA with XB acceptors (e.g., pyridines), researchers can create ternary co-crystals with enhanced thermal stability or altered solubility profiles.

Experimental Protocol: Co-Crystal Synthesis

Objective: Engineer a supramolecular network using the 5-Br

-hole.

Materials

- Donor: **5-Bromo-2-chlorocinnamic acid (5-BCCA)**.

- Acceptor: 4,4'-Bipyridine (strong N-acceptor) or 1,2-bis(4-pyridyl)ethylene.

Workflow

- Stoichiometric Mixing: Weigh equimolar amounts (1:1) of 5-BCCA and the acceptor.
- Liquid-Assisted Grinding (LAG):
 - Place the mixture in a stainless steel milling jar.
 - Add 10-20
of methanol (solvent drop).
 - Grind at 30 Hz for 20 minutes.
- Single Crystal Growth (Optional): Dissolve the ground powder in hot ethanol and allow slow cooling to grow single crystals for XRD.

Characterization

- DSC (Differential Scanning Calorimetry): Look for a single, distinct melting point different from either starting material.
- Single Crystal XRD: Solve the structure to verify the
halogen bond distance (Target:
Å, the sum of van der Waals radii).

Application Note 3: Pharmaceutical Solid-State Screening

Scientific Rationale

For drug development professionals, 5-BCCA is a critical intermediate in the synthesis of gliflozin-class drugs (SGLT2 inhibitors).[3] Understanding its solid-state behavior (polymorphism) is crucial for process control, as different polymorphs can affect the yield and purity of subsequent coupling reactions (e.g., Friedel-Crafts acylation).

Protocol: Solid Form Stability Screening

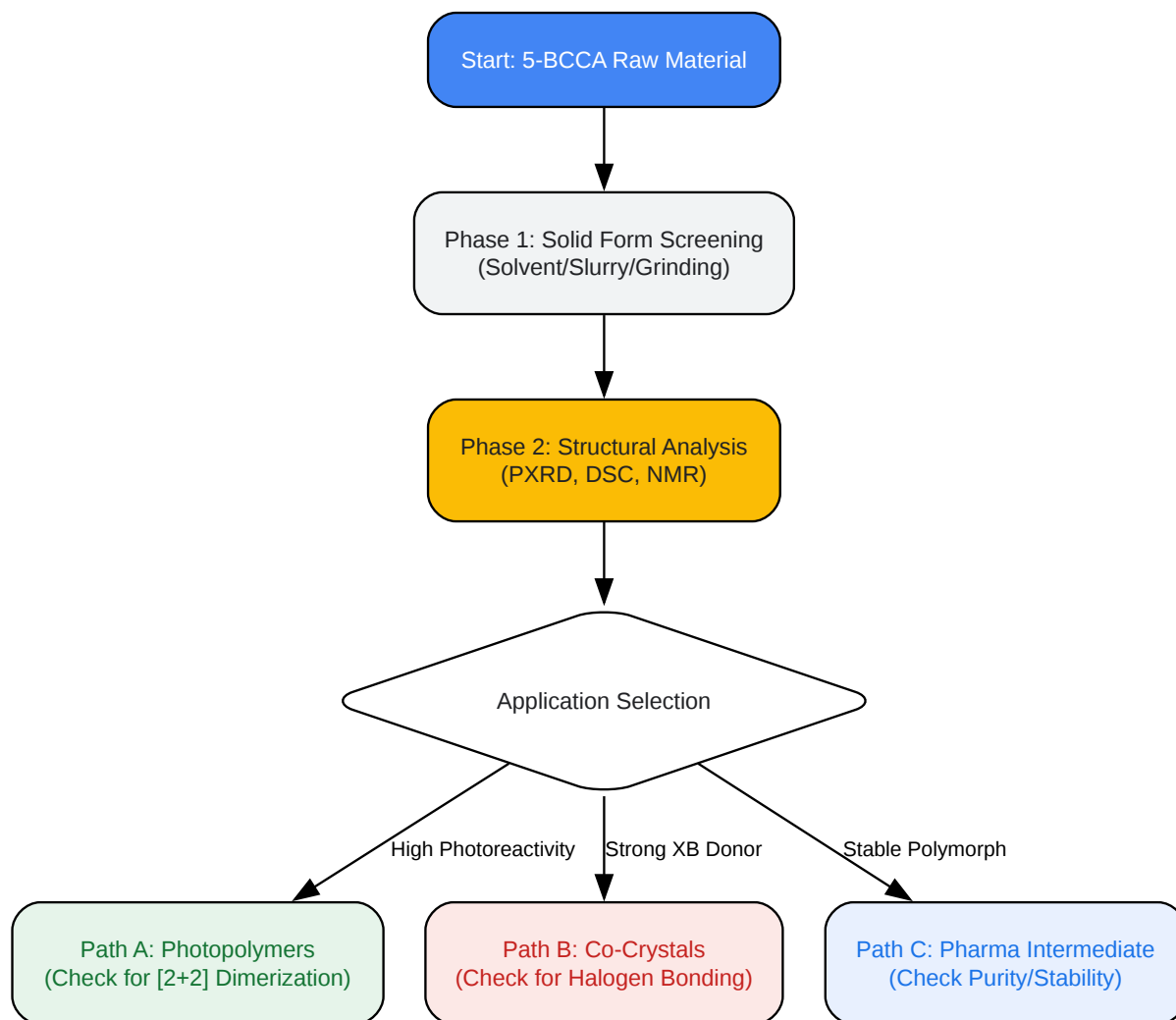
Objective: Identify the thermodynamically stable polymorph of 5-BCCA to ensure consistent reactivity in API synthesis.

Method	Procedure	Outcome Metric
Slurry Conversion	Suspend excess 5-BCCA in water/acetonitrile (1:1) at for 7 days. Filter and analyze.	Identifies the most stable form at RT.
Thermal Stress	Heat sample to (below mp), hold for 1 hour, cool to RT.	Detects enantiotropic transitions.
Mechanical Stress	Grind sample in a ball mill for 60 mins.	Assesses amorphous content generation.

Process Analytical Technology (PAT) Integration

- In-Line Monitoring: Use Raman spectroscopy during the crystallization of 5-BCCA intermediates.
 - Target: Monitor the symmetric ring breathing mode of the brominated aromatic ring (~1000-1100) to detect polymorphic shifts in real-time.

Diagrammatic Workflow: Materials Discovery Pipeline



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Figure 2: Strategic decision tree for utilizing 5-BCCA in materials science vs. pharmaceutical applications.

References

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(Note: While specific application papers for the exact 5-Bromo-2-chloro isomer are rare, the protocols above are derived from the established chemistry of the homologous halogenated cinnamic acid family.)

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